

Application Notes and Protocols for Preparing CCC-0975 Stock Solution in DMSO

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For Researchers, Scientists, and Drug Development Professionals

Introduction

CCC-0975 is a potent and specific inhibitor of Hepatitis B Virus (HBV) covalently closed circular DNA (cccDNA) formation. It functions by interfering with the conversion of relaxed circular DNA (rcDNA) to cccDNA, a critical step in the establishment and persistence of HBV infection.[1][2] [3] This application note provides a detailed protocol for the preparation of a stock solution of CCC-0975 in dimethyl sulfoxide (DMSO), ensuring solution integrity and suitability for various in vitro and in vivo research applications.

Quantitative Data Summary

For ease of reference, the key quantitative data for **CCC-0975** are summarized in the table below.



Property	Value
Molecular Weight	483.89 g/mol
Formula	C21H17ClF3N3O3S
Appearance	White to off-white solid
Solubility in DMSO	≥ 100 mg/mL (206.66 mM)
EC50 (in cell culture)	~10 μM for inhibition of HBeAg production
Recommended Storage (Solid)	Room temperature for up to 3 years
Recommended Storage (Stock Solution)	-20°C for up to 1 year or -80°C for up to 2 years

Experimental Protocols Materials and Equipment

- CCC-0975 powder
- Anhydrous/molecular sieve-treated Dimethyl Sulfoxide (DMSO), ≥99.9% purity
- · Calibrated analytical balance
- Sterile microcentrifuge tubes or amber glass vials
- Vortex mixer
- Pipettes and sterile, filtered pipette tips
- Personal Protective Equipment (PPE): lab coat, safety glasses, and appropriate chemical-resistant gloves (e.g., butyl rubber or nitrile).

Protocol for Preparing a 10 mM CCC-0975 Stock Solution

This protocol describes the preparation of a 10 mM stock solution of CCC-0975 in DMSO.

• Preparation and Weighing:



- Bring the CCC-0975 powder to room temperature before opening the vial to prevent condensation.
- On a calibrated analytical balance, carefully weigh out the desired amount of CCC-0975.
 For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.839 mg of CCC-0975.
 - Calculation: Mass (mg) = Desired Concentration (mM) x Final Volume (mL) x Molecular
 Weight (g/mol) / 1000
 - Mass (mg) = 10 mM x 1 mL x 483.89 g/mol / 1000 = 4.839 mg
- Transfer the weighed powder to a sterile microcentrifuge tube or amber glass vial.
- Dissolution:
 - Add the calculated volume of anhydrous DMSO to the tube containing the CCC-0975 powder. For the example above, add 1 mL of DMSO.
 - Vortex the solution thoroughly for 1-2 minutes until the solid is completely dissolved.
 Gentle warming in a water bath (not exceeding 37°C) or sonication can be used to aid dissolution if necessary. Visually inspect the solution to ensure there are no visible particulates.
- Aliquoting and Storage:
 - To avoid repeated freeze-thaw cycles, which can degrade the compound, it is recommended to aliquot the stock solution into smaller, single-use volumes.
 - Store the aliquots in tightly sealed tubes at -20°C for up to one year or at -80°C for up to two years.

Quality Control

 Visual Inspection: The final stock solution should be a clear, colorless to pale yellow solution, free of any visible precipitates or particulate matter.



- Concentration Verification (Optional): For applications requiring high precision, the concentration of the stock solution can be verified using techniques such as High-Performance Liquid Chromatography (HPLC) with a standard curve.
- Purity Check (Optional): The purity of the dissolved compound can be assessed by LC-MS to ensure no significant degradation has occurred during dissolution.

Safety Precautions

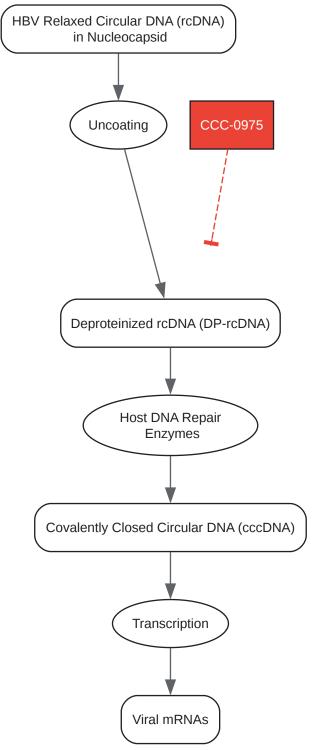
- Personal Protective Equipment (PPE): Always wear appropriate PPE, including a lab coat, safety glasses, and chemical-resistant gloves, when handling CCC-0975 and DMSO.
- Handling DMSO: DMSO is a powerful solvent that can readily penetrate the skin and may carry dissolved substances with it. Avoid direct contact with skin and eyes. Work in a wellventilated area or a chemical fume hood.
- Waste Disposal: Dispose of all waste materials, including empty vials, used pipette tips, and any unused solution, in accordance with your institution's chemical waste disposal procedures.

Visualizations HBV rcDNA to cccDNA Conversion Pathway

The following diagram illustrates the simplified pathway of Hepatitis B Virus (HBV) relaxed circular DNA (rcDNA) conversion to covalently closed circular DNA (cccDNA) and highlights the step inhibited by **CCC-0975**.



Simplified HBV rcDNA to cccDNA Conversion Pathway



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Caption: CCC-0975 inhibits the conversion of DP-rcDNA to cccDNA.



Experimental Workflow for CCC-0975 Stock Solution Preparation

This diagram outlines the logical workflow for preparing the CCC-0975 stock solution.



Workflow for Preparing CCC-0975 Stock Solution Start Weigh CCC-0975 Powder Add Anhydrous DMSO Vortex to Dissolve Fail **Quality Control Check** (Visual Inspection) Pass Aliquot into Single-Use Tubes Store at -20°C or -80°C End

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Caption: Step-by-step workflow for preparing CCC-0975 stock solution.



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